

# PNU-100440 vs. Linezolid: A Comparative Guide to Biological Activity

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## Compound of Interest

Compound Name: **PNU-100440**

Cat. No.: **B1678915**

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This guide provides a detailed comparison of the biological activities of the oxazolidinone antibiotic linezolid and its metabolite, **PNU-100440**. The information presented is intended for researchers, scientists, and drug development professionals to facilitate an objective understanding of their respective properties.

## Executive Summary

Linezolid is a clinically important antibiotic with a well-established profile of bacteriostatic activity against a range of Gram-positive bacteria. It functions by inhibiting the initiation of bacterial protein synthesis. In contrast, **PNU-100440** is a metabolite of linezolid. Extensive literature review reveals that the major metabolites of linezolid are microbiologically inactive. While one source refers to **PNU-100440** as "biologically active," there is a lack of peer-reviewed scientific evidence and quantitative data, such as Minimum Inhibitory Concentration (MIC) values, to substantiate any significant antibacterial activity. Therefore, the primary distinction in their biological activity is that linezolid is an active antibacterial agent, while **PNU-100440** is considered an inactive metabolite.

## Data Presentation: Linezolid Antibacterial Activity

Linezolid exhibits a broad spectrum of activity against clinically significant Gram-positive pathogens. The following table summarizes its Minimum Inhibitory Concentration (MIC) values against various bacterial strains.

Bacterial Strain	MIC <sub>50</sub> (µg/mL)	MIC <sub>90</sub> (µg/mL)
Staphylococcus aureus (Methicillin-Susceptible)	1-2	2-4
Staphylococcus aureus (Methicillin-Resistant, MRSA)	1-2	2-4
Enterococcus faecalis (Vancomycin-Susceptible)	1-2	2
Enterococcus faecium (Vancomycin-Resistant, VRE)	1-2	2-4
Streptococcus pneumoniae (Penicillin-Susceptible)	0.5-1	1-2
Streptococcus pneumoniae (Penicillin-Resistant)	0.5-1	1-2
Streptococcus pyogenes	0.5-1	1-2

Note: MIC<sub>50</sub> and MIC<sub>90</sub> represent the minimum concentration of the antibiotic required to inhibit the growth of 50% and 90% of the tested isolates, respectively.

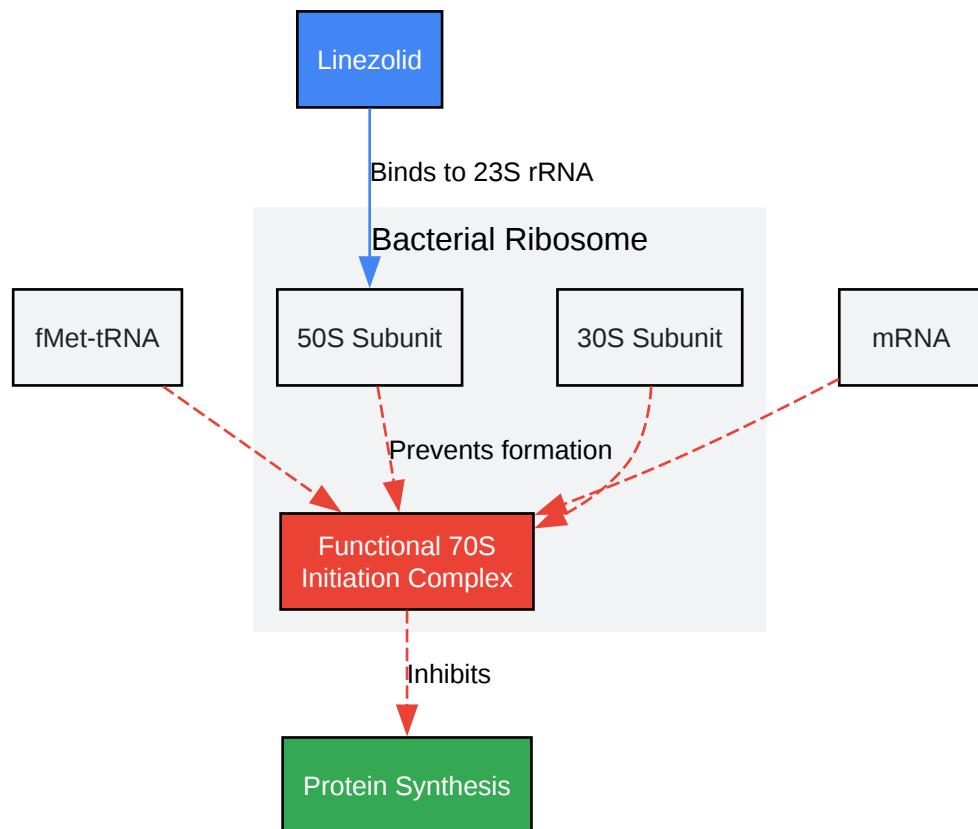
## Biological Activity of PNU-100440

**PNU-100440** is a metabolite of linezolid.<sup>[1]</sup> Scientific literature consistently reports that the two major metabolites of linezolid, PNU-142586 and PNU-142300, are microbiologically inactive.<sup>[2]</sup> <sup>[3]</sup><sup>[4]</sup><sup>[5]</sup><sup>[6]</sup><sup>[7]</sup> While one commercial supplier describes **PNU-100440** as "biologically active" and an intermediate in the synthesis of linezolid dimers, there is a notable absence of published, peer-reviewed data demonstrating its antibacterial efficacy. Without quantitative measures such as MIC values, a direct comparison of its antibacterial potency to linezolid is not feasible.

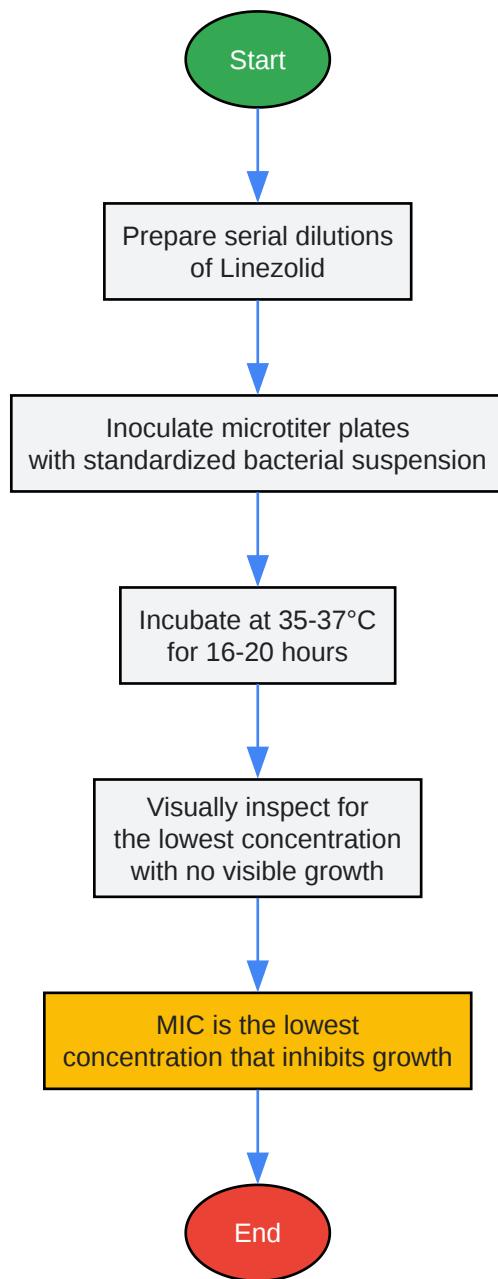
## Mechanism of Action: Linezolid

Linezolid exerts its bacteriostatic effect by inhibiting the initiation of protein synthesis in bacteria. This mechanism is unique among clinically approved protein synthesis inhibitors.

## Linezolid Mechanism of Action



## MIC Determination Workflow

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